

Physical appearance and properties of 5-Bromo-2,3-dimethoxybenzonitrile

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Compound of Interest

Compound Name: 5-Bromo-2,3-dimethoxybenzonitrile

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An In-depth Technical Guide to 5-Bromo-2,3-dimethoxybenzonitrile

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **5-Bromo-2,3-dimethoxybenzonitrile**, a valuable intermediate in the fields of pharmaceutical development and organic synthesis. This document is intended for researchers, scientists, and professionals in drug development and related industries.

Core Physical and Chemical Properties

5-Bromo-2,3-dimethoxybenzonitrile is an off-white to light brown solid organic compound.^[1] It is recognized as a key building block in the synthesis of more complex molecules due to its unique arrangement of functional groups: a bromine atom, two methoxy groups, and a nitrile group, which all contribute to its reactivity.^{[1][2]} This compound is particularly noted for its role as an intermediate in the preparation of pharmaceutical agents, especially those targeting neurological disorders.^[1]

While extensive experimental data on some physical properties are not readily available in the literature, the fundamental chemical properties are well-established.

Table 1: Physical and Chemical Properties of **5-Bromo-2,3-dimethoxybenzonitrile**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ BrNO ₂	[1][3]
Molecular Weight	242.07 g/mol	[1][3]
CAS Number	164670-73-9	[1][3][4]
Appearance	Off-white to light brown solid	[1]
Purity	≥ 95% (by NMR)	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in water	[5]

Experimental Protocols: Synthesis of 5-Bromo-2,3-dimethoxybenzonitrile

The synthesis of **5-Bromo-2,3-dimethoxybenzonitrile** can be achieved through a two-step process starting from o-vanillin. The first step involves the synthesis of the intermediate, 5-bromo-2,3-dimethoxybenzaldehyde, which is then converted to the final nitrile product.

Part 1: Synthesis of 5-Bromo-2,3-dimethoxybenzaldehyde

This procedure is adapted from the synthesis of 5-bromo-2,3-dimethoxybenzaldehyde described by Martinez et al.[6]

Materials:

- o-vanillin
- Sodium acetate
- Glacial acetic acid

- Bromine
- Dichloromethane
- 2% Sodium carbonate solution
- Magnesium sulfate
- 5-bromo-2-hydroxy-3-methoxybenzaldehyde
- Potassium carbonate (K_2CO_3)
- Dry N,N-Dimethylformamide (DMF)
- Methyl iodide
- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- Bromination of o-vanillin: To a reaction mixture containing o-vanillin (1.0 g, 6.58 mmol) and sodium acetate (1.67 g) in glacial acetic acid (20 mL), a solution of bromine (1.16 g, 7.25 mmol) in acetic acid (10 mL) is added.[\[6\]](#)
- After one hour, the solvent is removed under reduced pressure. The residue is then washed with water and extracted with dichloromethane.[\[6\]](#)
- The organic extract is washed with a 2% sodium carbonate solution and water, and subsequently dried over magnesium sulfate.[\[6\]](#)
- The solvent is evaporated to yield 5-bromo-2-hydroxy-3-methoxybenzaldehyde.[\[6\]](#)
- Methylation: To a solution of 5-bromo-2-hydroxy-3-methoxybenzaldehyde (1.0 g, 4.3 mmol) and potassium carbonate (0.893 g) in dry DMF (5 mL), methyl iodide (0.40 mL, 6.50 mmol) is added.[\[6\]](#)

- The mixture is stirred for four hours at room temperature.[6]
- The reaction is quenched with water, and the organic phase is extracted with diethyl ether and dried over anhydrous sodium sulfate.[6]
- Removal of the solvent yields 5-bromo-2,3-dimethoxybenzaldehyde as a white solid.[6]

Part 2: Conversion to 5-Bromo-2,3-dimethoxybenzonitrile

A general and efficient method for the conversion of aldehydes to nitriles involves the formation of an aldoxime intermediate, followed by dehydration.

Materials:

- 5-Bromo-2,3-dimethoxybenzaldehyde
- Hydroxylamine hydrochloride
- A suitable base (e.g., pyridine or sodium acetate)
- A suitable solvent (e.g., ethanol or water)
- A dehydrating agent (e.g., acetic anhydride, thionyl chloride, or phosphorus pentoxide)
- Dichloromethane or other suitable organic solvent for extraction
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

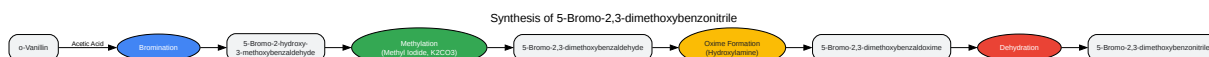
- Formation of the Aldoxime: 5-Bromo-2,3-dimethoxybenzaldehyde is dissolved in a suitable solvent such as ethanol. An aqueous solution of hydroxylamine hydrochloride and a base

(e.g., sodium acetate) is added. The mixture is stirred at room temperature until the reaction is complete (monitored by TLC).

- **Work-up and Isolation of Aldoxime:** The reaction mixture is typically concentrated to remove the ethanol, and the aqueous residue is extracted with an organic solvent like ethyl acetate. The organic layer is washed with water and brine, dried over anhydrous magnesium sulfate, and concentrated to give the crude 5-bromo-2,3-dimethoxybenzaloxime.
- **Dehydration of the Aldoxime:** The crude aldoxime is dissolved in a suitable solvent (e.g., dichloromethane or THF). A dehydrating agent such as acetic anhydride is added, and the mixture is heated to reflux until the reaction is complete (monitored by TLC).
- **Final Work-up and Purification:** The reaction mixture is cooled to room temperature and carefully quenched with a saturated sodium bicarbonate solution. The layers are separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure. The crude **5-Bromo-2,3-dimethoxybenzonitrile** can then be purified by column chromatography on silica gel.

Visualized Experimental Workflow

The following diagram illustrates the synthetic pathway from o-vanillin to **5-Bromo-2,3-dimethoxybenzonitrile**.



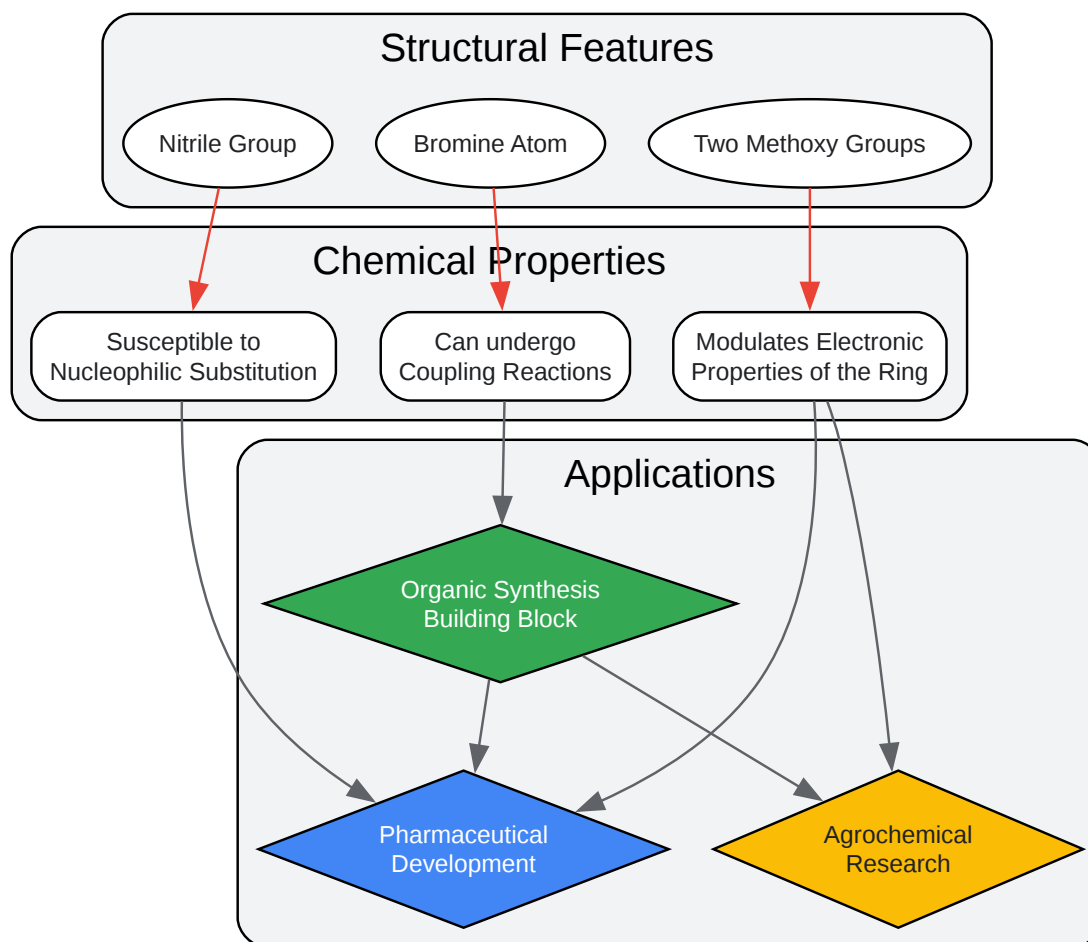
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Caption: Synthetic route to **5-Bromo-2,3-dimethoxybenzonitrile**.

Logical Relationships of Compound Properties and Applications

The structural features of **5-Bromo-2,3-dimethoxybenzonitrile** directly influence its chemical properties and, consequently, its applications in research and development.

Properties and Applications of 5-Bromo-2,3-dimethoxybenzonitrile



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Caption: Structure-property-application relationships.

Safety and Handling

The following safety information is derived from the Safety Data Sheet (SDS) for **5-Bromo-2,3-dimethoxybenzonitrile**.^[7]

Hazard Identification:

- The specific hazards associated with this compound are not fully characterized. As with any chemical intermediate, it should be handled with care.

Precautionary Measures:

- Handling: Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear protective gloves and clothing.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperatures are between 0-8°C or at -20°C for long-term stability.[\[1\]](#)[\[3\]](#)[\[4\]](#)

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

It is imperative to consult the full Safety Data Sheet before handling this chemical.

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